

Introduction: The Cinnoline Scaffold in Modern Chemistry

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Compound of Interest

Compound Name: *3-Bromocinnolin-4-ol*

CAS No.: 335242-55-2

Cat. No.: B2645844

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Cinnoline, a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridazine ring, represents a privileged scaffold in medicinal chemistry and materials science.^[1] First synthesized by V. Richter in 1883, the cinnoline nucleus is an isostere of quinoline and isoquinoline, and its derivatives exhibit a broad spectrum of biological activities, including antimicrobial, anticancer, anti-inflammatory, and analgesic properties.^{[1][2]} The functionalization of the cinnoline core is a key strategy for the development of novel therapeutic agents and functional materials.

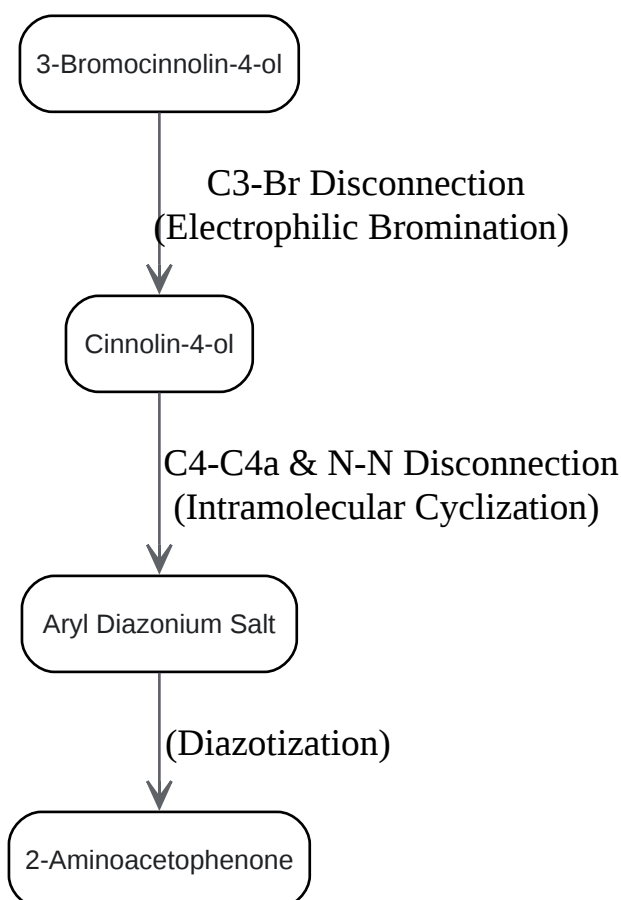
Among functionalized cinnolines, **3-bromocinnolin-4-ol**, which exists in tautomeric equilibrium with 3-bromo-1,4-dihydrocinnolin-4-one, is a particularly valuable synthetic intermediate.^{[3][4]} The presence of a bromine atom at the C3 position and a hydroxyl group at the C4 position provides two distinct reactive sites. The bromine atom is amenable to a wide range of palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and Heck couplings, allowing for the introduction of diverse carbon-based substituents.^[3] The C4-hydroxyl group can be converted into other functionalities, such as a chloro group, which can then undergo nucleophilic aromatic substitution. This dual reactivity makes **3-bromocinnolin-4-ol** a versatile building block for constructing complex molecular architectures and generating libraries of novel compounds for drug discovery programs.^[3]

This guide provides a comprehensive overview of a robust and efficient synthetic pathway to **3-bromocinnolin-4-ol**, detailing the underlying chemical principles, reaction mechanisms, and step-by-step experimental protocols.

Retrosynthetic Analysis and Strategic Approach

A logical retrosynthetic analysis of **3-bromocinnolin-4-ol** suggests a two-step approach. The primary disconnection is at the C3-Br bond, pointing to the precursor cinnolin-4-ol (also known as 4-hydroxycinnoline or cinnolin-4(1H)-one). This strategy hinges on the ability to perform a regioselective electrophilic bromination on the pre-formed cinnoline core.

A second disconnection of the cinnoline-4-ol precursor breaks the N-N bond and the C4-C4a bond, leading back to a diazotized 2-aminoacetophenone. This route is based on the well-established Borsche-Schofield synthesis, a powerful method for constructing the 4-hydroxycinnoline scaffold.[5]



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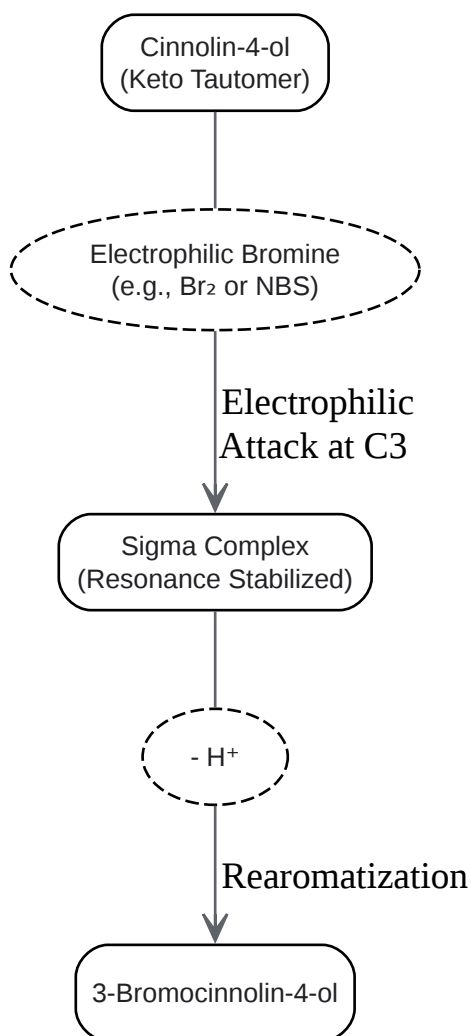
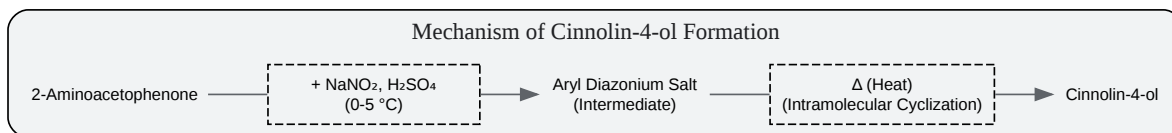
Figure 1: Retrosynthetic pathway for 3-Bromocinnolin-4-ol.

This strategy is advantageous because it utilizes readily available starting materials and employs reliable, high-yielding reactions to first construct the heterocyclic core and then install the desired halogen functionality.

Part 1: Synthesis of the Cinnolin-4-ol Core via Intramolecular Cyclization

The most direct and efficient route to the cinnolin-4-ol scaffold is the acid-catalyzed diazotization and subsequent cyclization of o-aminoaryl ketones, a reaction extensively developed by Borsche, Schofield, and Simpson.^[5] This method provides high yields (typically 70-90%) and is broadly applicable to a range of substituted anilines.

The reaction begins with the diazotization of 2-aminoacetophenone using sodium nitrite in a strong acidic medium (e.g., sulfuric acid in acetic acid) at low temperatures (0-5 °C). This generates a highly reactive arenediazonium salt intermediate. Upon gentle heating, the diazonium salt undergoes an intramolecular cyclization. The enol form of the acetyl group attacks the diazonium nitrogen, leading to the formation of the six-membered pyridazine ring and expulsion of a proton to yield the aromatic cinnolin-4-ol product.



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